

An In-Depth Technical Guide to the Safe Handling of 3-Ethylpentanenitrile

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Compound of Interest

Compound Name: 3-Ethylpentanenitrile

Cat. No.: B8800664

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This guide provides a comprehensive overview of the essential safety protocols and handling precautions for **3-Ethylpentanenitrile** (CAS No. 5631-83-4). Designed for researchers, scientists, and professionals in drug development, this document synthesizes critical safety data with field-proven insights to ensure the safe and effective use of this aliphatic nitrile in a laboratory setting. The core principle of this guide is to build a self-validating system of safety through a deep understanding of the compound's chemical nature and potential hazards.

Compound Identification and Properties

3-Ethylpentanenitrile is an aliphatic nitrile, a class of organic compounds characterized by a $\text{C}\equiv\text{N}$ functional group. While specific experimental data for this compound is limited, its structure allows for the extrapolation of properties and hazards based on well-studied analogous short-chain aliphatic nitriles.

Table 1: Physicochemical Properties of **3-Ethylpentanenitrile**

Property	Value/Information	Source
CAS Number	5631-83-4	[1][2][3]
Molecular Formula	C ₇ H ₁₃ N	[4]
Molecular Weight	111.19 g/mol	[4]
Synonyms	1-cyano-2-ethylbutane	[4]
Appearance	Assumed to be a liquid at room temperature, based on analogous compounds.	N/A
Solubility	Expected to have limited solubility in water and be soluble in organic solvents.	N/A

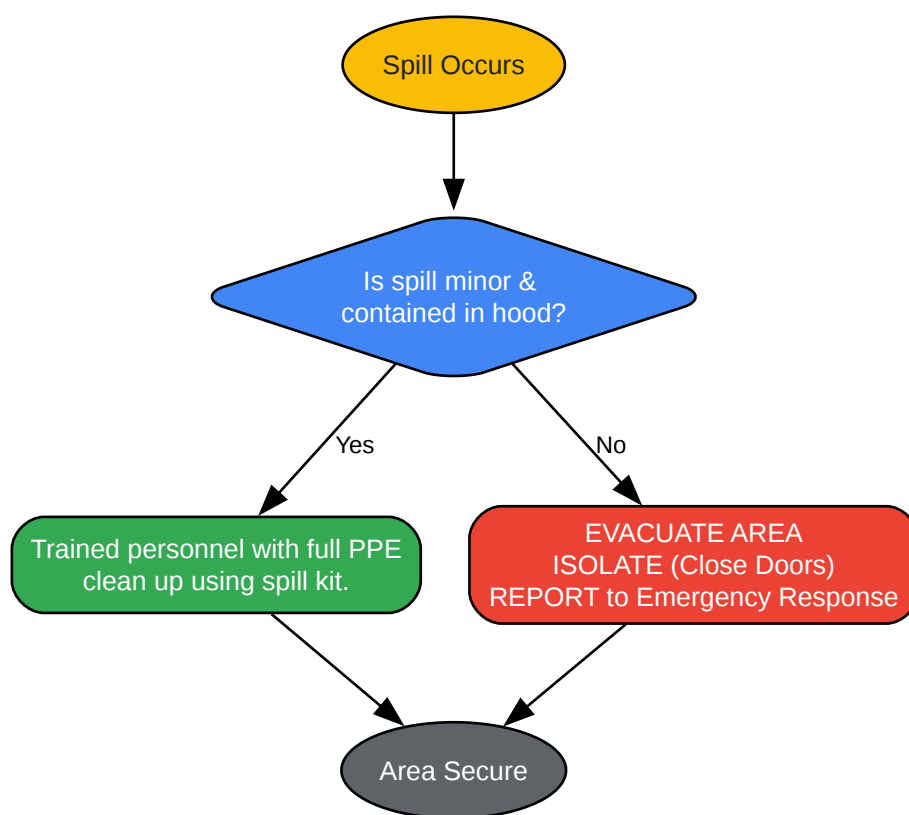
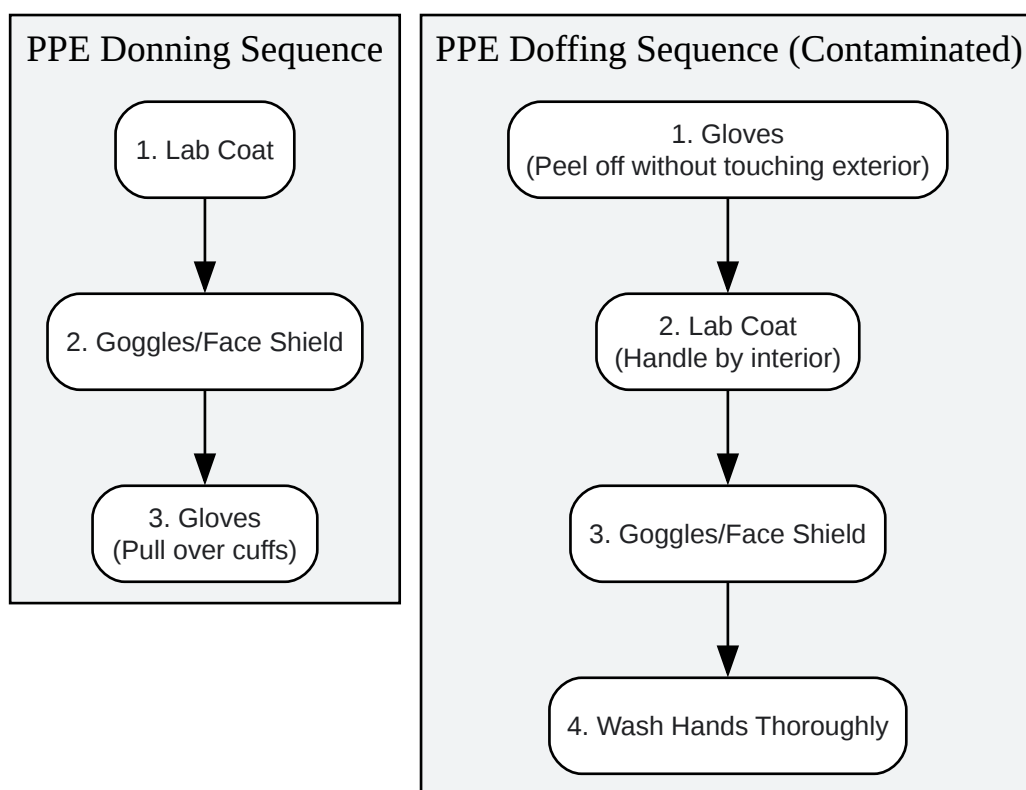
Core Hazard Analysis: The Aliphatic Nitrile Toxico-Mechanistic Profile

The primary toxicological concern with **3-Ethylpentanenitrile**, as with other aliphatic nitriles, is its potential to be metabolized in the body to release cyanide.[5][6] This process is the foundational causality behind the specific handling precautions detailed in this guide.

2.1. Mechanism of Toxicity

Aliphatic nitriles are readily absorbed through inhalation, ingestion, and skin contact.[5] The systemic toxicity is primarily mediated by cytochrome P450 enzymes in the liver, which catalyze the oxidation of the carbon atom alpha to the cyano group.[5][7] This metabolic action forms an unstable cyanohydrin intermediate, which then decomposes to release hydrogen cyanide (HCN).[5][7]

Cyanide is a potent cellular asphyxiant that inhibits cytochrome c oxidase, a critical enzyme in the mitochondrial electron transport chain, thereby disrupting cellular respiration.[5] This interruption prevents cells from using oxygen, leading to cytotoxic hypoxia, particularly affecting the central nervous system and cardiovascular system.[5][8]



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